

2-Chloro-isonicotinic acid hydrazide molecular weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *2-Chloro-isonicotinic acid hydrazide*

CAS No.: *58481-04-2*

Cat. No.: *B1267567*

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An In-depth Technical Guide to **2-Chloro-isonicotinic Acid Hydrazide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-chloro-isonicotinic acid hydrazide**, a pyridine derivative with significant potential in medicinal chemistry. This document details its physicochemical properties, methods for its synthesis and analysis, and its biological mechanism of action, particularly as an antitubercular agent.

Physicochemical Properties

2-Chloro-isonicotinic acid hydrazide is an analogue of the well-known antitubercular drug isoniazid (INH). The introduction of a chlorine atom at the 2-position of the pyridine ring modifies its electronic and steric properties, influencing its biological activity and potential applications.

Property	Value
IUPAC Name	2-chloropyridine-4-carbohydrazide
CAS Number	58481-04-2
Molecular Formula	C ₆ H ₆ ClN ₃ O
Molecular Weight	171.58 g/mol
Canonical SMILES	<chem>C1=CN=C(C=C1C(=O)NN)Cl</chem>
InChI Key	MZIIYNBBSHJOLD-UHFFFAOYSA-N

Synthesis and Characterization

The synthesis of **2-chloro-isonicotinic acid hydrazide** can be achieved through several established chemical routes, starting from its corresponding carboxylic acid or ester.

Experimental Protocols

1. Synthesis from 2-Chloro-isonicotinic Acid

This protocol describes a direct condensation reaction to form the hydrazide.

- Materials: 2-chloro-isonicotinic acid, hydrazine hydrate, suitable solvent (e.g., ethanol).
- Procedure:
 - Dissolve 2-chloro-isonicotinic acid in an excess of a suitable solvent like ethanol in a round-bottom flask.
 - Add hydrazine hydrate to the solution, typically in a slight molar excess.
 - Reflux the reaction mixture for several hours under controlled heating. The progress of the reaction can be monitored using thin-layer chromatography (TLC).
 - After the reaction is complete, cool the mixture to room temperature to allow the product to crystallize.

- Collect the solid product by filtration, wash with a small amount of cold solvent to remove impurities, and dry under vacuum.

2. Synthesis from Methyl 2-chloro-isonicotinate

This method involves the hydrazinolysis of an ester derivative.^[1]

- Materials: Methyl 2-chloro-isonicotinate, hydrazine hydrate, ethanol.
- Procedure:
 - Dissolve methyl 2-chloro-isonicotinate in ethanol.
 - Add hydrazine hydrate to the solution and stir at room temperature or with gentle heating.
 - Monitor the reaction by TLC until the starting ester is consumed.
 - Remove the solvent under reduced pressure.
 - Recrystallize the resulting solid from a suitable solvent (e.g., ethanol or an ethanol/water mixture) to yield pure **2-chloro-isonicotinic acid hydrazide**.

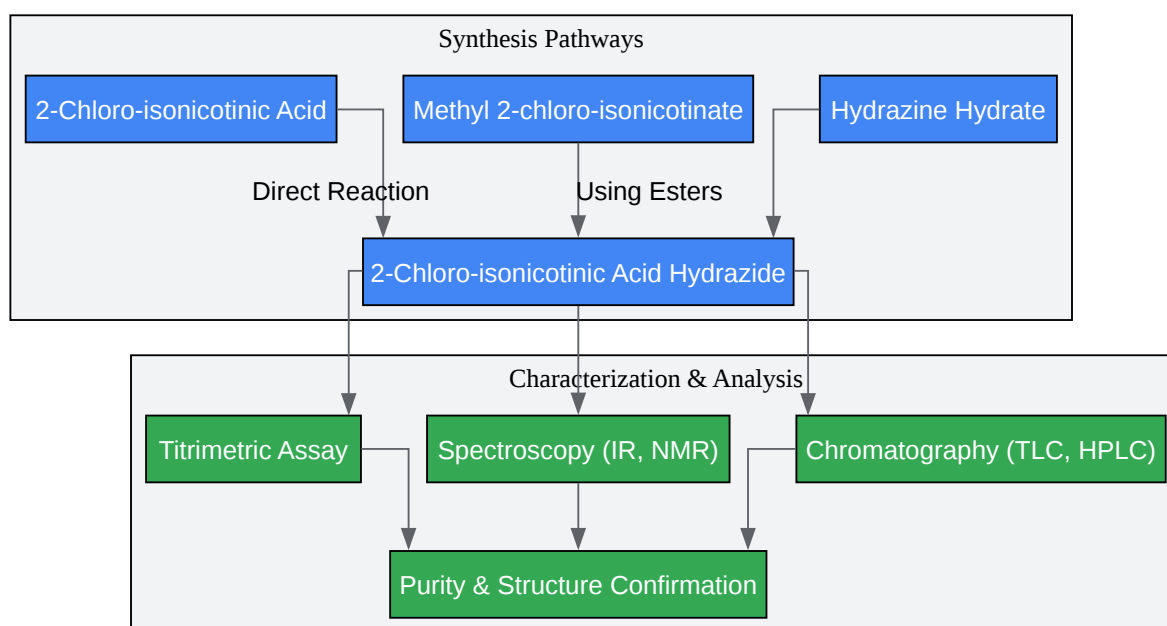
3. Characterization Protocol: Titrimetric Assay

This protocol, adapted from the assay for isoniazid, can be used to determine the purity of the synthesized compound.^[2]

- Materials: **2-chloro-isonicotinic acid hydrazide** sample, hydrochloric acid, potassium bromide, 0.0167 M potassium bromate solution, methyl red indicator.
- Procedure:
 - Accurately weigh a sample of the compound (approximately 0.25 g) and dissolve it in water in a 100 mL volumetric flask.
 - Pipette 20 mL of this solution into a titration flask.

- Add 100 mL of water, 20 mL of concentrated hydrochloric acid, and 0.2 g of potassium bromide.
- Add a few drops of methyl red indicator.
- Titrate the solution with 0.0167 M potassium bromate, shaking continuously, until the red color of the indicator disappears. This marks the endpoint.
- The purity can be calculated based on the stoichiometry of the reaction between the hydrazide and the liberated bromine.

Synthesis and Analysis Workflow



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Caption: Workflow for the synthesis and analysis of **2-chloro-isonicotinic acid hydrazide**.

Biological Activity and Mechanism of Action

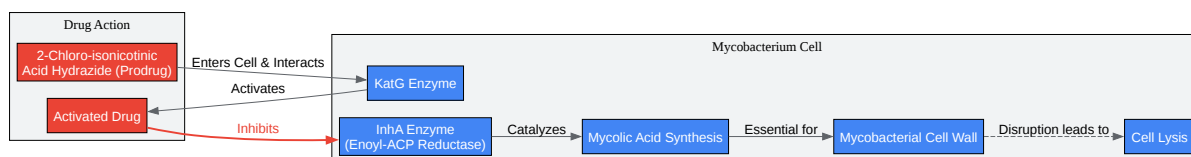
The primary biological significance of **2-chloro-isonicotinic acid hydrazide** lies in its potential as an antitubercular agent, acting similarly to isoniazid.[1] Isoniazid itself is a prodrug that requires activation within the mycobacterium to exert its effect.[3][4]

The proposed mechanism involves several key steps:

- **Activation:** The hydrazide is activated by the mycobacterial catalase-peroxidase enzyme, KatG.[3][4]
- **Target Inhibition:** The activated form of the drug covalently binds to and inhibits the enoyl-acyl carrier protein reductase (InhA).[5][6]
- **Mycolic Acid Inhibition:** InhA is a crucial enzyme in the fatty acid synthesis pathway (FAS-II) responsible for producing mycolic acids.[1][3]
- **Cell Wall Disruption:** Mycolic acids are essential, long-chain fatty acids that form the major component of the mycobacterial cell wall. Inhibition of their synthesis disrupts the integrity of the cell wall, leading to bacterial cell death.[1][3]

This mechanism explains the high specificity of isoniazid and its derivatives against *Mycobacterium tuberculosis*. [7]

Proposed Antitubercular Signaling Pathway



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- To cite this document: BenchChem. [2-Chloro-isonicotinic acid hydrazide molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1267567/docs#2-chloro-isonicotinic-acid-hydrazide-molecular-weight\]](https://www.benchchem.com/product/b1267567/docs#2-chloro-isonicotinic-acid-hydrazide-molecular-weight)

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